

Personal protective equipment for handling 3-(3-Chlorophenoxy)azetidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(3-Chlorophenoxy)azetidine

Cat. No.: B1358438

[Get Quote](#)

Essential Safety and Handling Guide for 3-(3-Chlorophenoxy)azetidine

For Research Use Only. Not for medicinal, household, or other uses.[\[1\]](#)

This guide provides immediate, essential safety and logistical information for handling **3-(3-Chlorophenoxy)azetidine** in a laboratory setting. Researchers, scientists, and drug development professionals should review this information thoroughly before handling this compound to ensure personal safety and proper disposal.

I. Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to minimize exposure. The following PPE is mandatory when handling **3-(3-Chlorophenoxy)azetidine**:

- Eye and Face Protection:
 - Wear safety goggles with side shields or a face shield to protect against splashes.[\[2\]](#)
Standard eyeglasses are not sufficient.
- Hand Protection:
 - Wear chemical-resistant gloves.[\[2\]](#) Given that no specific glove material has been tested for this compound, nitrile or neoprene gloves are a recommended starting point.

- Always inspect gloves for tears or punctures before use.
- Contaminated gloves should be removed and disposed of as hazardous waste.
- Body Protection:
 - A chemical-resistant laboratory coat or gown should be worn.[2]
 - Ensure the coat has a solid front, long sleeves, and tight-fitting cuffs to protect against accidental spills.[2]
- Respiratory Protection:
 - Handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.[1][2]
 - If there is a risk of generating dust or aerosols, or if working outside a fume hood, a respirator with an organic vapor cartridge may be necessary.[2]
- Foot Protection:
 - Sturdy, closed-toe shoes are required as a minimum.[2]
 - Chemical-resistant boots are recommended where larger quantities are handled.[2]

II. Quantitative Data Summary

The following table summarizes key quantitative data for **3-(3-Chlorophenoxy)azetidine**.

Property	Value	Source
CAS Number	868833-95-8	[1] [3]
Molecular Formula	C ₉ H ₁₀ ClNO	[1] [3]
Molecular Weight	183.63 g/mol	[1] [3]
Boiling Point	~278°C (Predicted)	[3]
Density	~1.236 g/cm ³ (Predicted)	[3]
pKa	9.30 ± 0.40 (Predicted)	[3]
Storage Temperature	2-8°C	[3] [4]

III. Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **3-(3-Chlorophenoxy)azetidine** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area designated for hazardous chemicals.[\[1\]](#)[\[4\]](#)
 - The recommended storage temperature is between 2-8°C.[\[3\]](#)[\[4\]](#)
 - Store separately from incompatible materials such as strong acids or oxidizers.[\[2\]](#)
- Preparation and Handling:
 - All handling of the compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
 - Before handling, ensure all necessary PPE is correctly worn.
 - Avoid contact with skin and eyes.[\[1\]](#)

- Avoid the formation of dust and aerosols.[1]
- Use non-sparking tools to prevent ignition.[1]
- Do not eat, drink, or smoke in the laboratory area.[2]
- In Case of Accidental Exposure:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
 - Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
 - Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
 - Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]
- Spill Response:
 - Evacuate personnel from the immediate area.
 - Ensure adequate ventilation.
 - Remove all sources of ignition.[1]
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).[5][6]
 - Collect the absorbed material and any contaminated soil into a designated and clearly labeled hazardous waste container.[1][5]
 - Clean the spill area thoroughly.
 - Report the spill to the appropriate environmental health and safety (EHS) office.[5]

IV. Disposal Plan

The disposal of **3-(3-Chlorophenoxy)azetidine** and its contaminated waste must be carried out in strict accordance with local, state, and federal regulations.[\[2\]](#) Improper disposal can lead to environmental harm and safety hazards.

- Waste Segregation:

- As a halogenated organic compound, all waste containing **3-(3-Chlorophenoxy)azetidine** must be collected separately from non-halogenated waste streams.[\[1\]](#)[\[7\]](#) This is crucial as disposal methods and costs differ significantly.[\[1\]](#)
- Do not mix this waste with incompatible materials such as strong acids, bases, or oxidizers.[\[2\]](#)[\[8\]](#)

- Waste Collection:

- Collect all waste containing this chemical, including unused product, contaminated PPE (gloves, etc.), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.[\[1\]](#)[\[2\]](#)
- The container must be made of a compatible material, be in good condition, and have a secure, screw-on cap.[\[5\]](#)

- Labeling:

- Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.[\[1\]](#)[\[5\]](#)
- The label must include the full chemical name "**3-(3-Chlorophenoxy)azetidine**" and list all other constituents with their approximate percentages.[\[1\]](#)[\[7\]](#)
- Clearly indicate the associated hazards (e.g., "Toxic," "Irritant").[\[5\]](#)

- Storage of Waste:

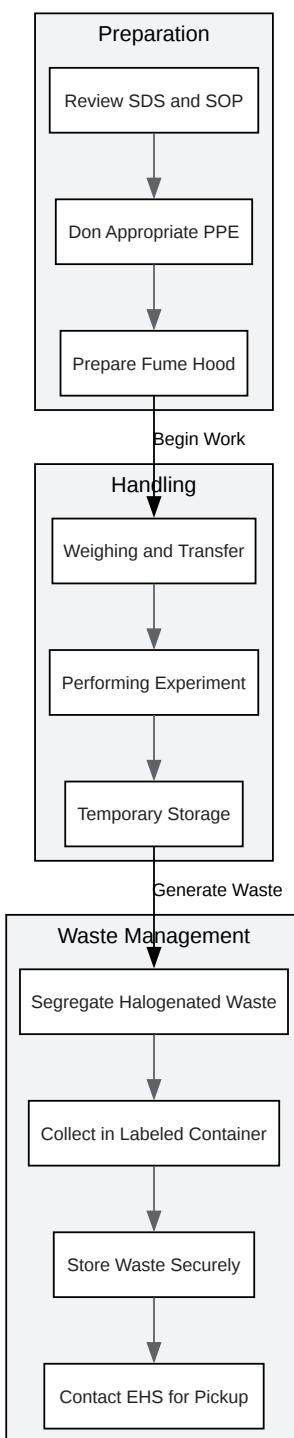
- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the container is kept closed at all times except when adding waste.[\[1\]](#)

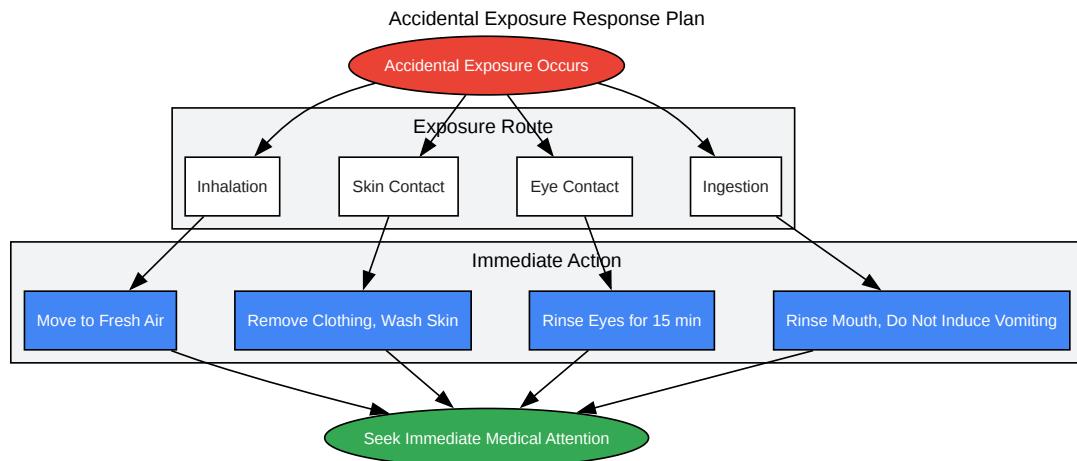
- The storage area should be cool, dry, and well-ventilated.[1]
- Disposal of Empty Containers:
 - Empty containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[5]
 - The first rinsate must be collected and disposed of as hazardous waste.[5] Subsequent rinses may also need to be collected depending on local regulations.[5]
 - After rinsing and drying, deface or remove the original label before disposing of the container as non-hazardous waste, or as directed by your institution.
- Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the chemical waste.[2][5]
 - Do not pour **3-(3-Chlorophenoxy)azetidine** down the drain or dispose of it in the regular trash.[5]

V. Workflow and Logical Relationships

The following diagrams illustrate the procedural flow for safely handling **3-(3-Chlorophenoxy)azetidine**.

Safe Handling Workflow for 3-(3-Chlorophenoxy)azetidine

[Click to download full resolution via product page](#)**Caption: Procedural workflow for handling 3-(3-Chlorophenoxy)azetidine.**



[Click to download full resolution via product page](#)

Caption: Decision-making process for accidental exposure incidents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. campusoperations.temple.edu [campusoperations.temple.edu]
- 2. benchchem.com [benchchem.com]
- 3. Making sure you're not a bot! [oc-praktikum.de]

- 4. benchchem.com [benchchem.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. bucknell.edu [bucknell.edu]
- 7. 7.2 Organic Solvents ehs.cornell.edu
- 8. Hazardous Waste Disposal Guide - Research Areas | Policies policies.dartmouth.edu
- To cite this document: BenchChem. [Personal protective equipment for handling 3-(3-Chlorophenoxy)azetidine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1358438#personal-protective-equipment-for-handling-3-3-chlorophenoxy-azetidine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com